Using 3-Fluoro-4-hydroxy-5-iodobenzonitrile as a pharmaceutical intermediate

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Compound of Interest

Compound Name:	*3-Fluoro-4-hydroxy-5-iodobenzonitrile*
CAS No.:	*173900-33-9*
Cat. No.:	*B071870*

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Application Note: **3-Fluoro-4-hydroxy-5-iodobenzonitrile** in Thyromimetic Drug Synthesis

Executive Summary

3-Fluoro-4-hydroxy-5-iodobenzonitrile (CAS: 723294-75-5) is a high-value trisubstituted aromatic scaffold used primarily in the synthesis of Thyroid Hormone Receptor beta (THR-β) agonists.[1] Its structural uniqueness lies in its dense functionalization: the phenolic hydroxyl (-OH) serves as a nucleophile for biaryl ether formation, the iodine (-I) acts as a steric mimic of the natural hormone triiodothyronine (T3) or a handle for cross-coupling, and the fluorine (-F) confers metabolic stability by blocking oxidative metabolism at the 3-position.[1]

This guide details the protocols for utilizing this intermediate in the synthesis of liver-selective thyromimetics (e.g., analogs of Resmetirom or Sobetirome) for the treatment of Non-Alcoholic Steatohepatitis (NASH/MASH).[1]

Chemical Profile & Handling

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Property	Specification	Critical Note
Molecular Formula	C_7H_3FINO	High halogen content increases density.[1]
Molecular Weight	262.00 g/mol	Distinct isotopic pattern (Iodine) in Mass Spec.[1]
Appearance	Off-white to pale yellow solid	Light sensitive (Iodine lability).[1] Store in amber vials.
pKa (Phenol)	~6.5 - 7.0	Significantly more acidic than phenol (pKa 10) due to electron-withdrawing -CN, -F, and -I groups.[1]
Solubility	DMSO, DMF, MeOH	Poor solubility in non-polar solvents (Hexane).[1]

Safety Advisory: This compound is a skin and eye irritant.[1] The presence of the nitrile group requires precautions against potential cyanide liberation under strong oxidative or reductive stress, though the aryl-nitrile bond is generally stable.[1]

Application Logic: The Thyromimetic Pharmacophore

The utility of **3-Fluoro-4-hydroxy-5-iodobenzonitrile** is grounded in its ability to mimic the "inner ring" of thyroid hormones.

- The Iodine Factor: In natural T3, iodine atoms are crucial for receptor affinity.[1] In synthetic agonists, this iodine is often retained to fill the hydrophobic pocket of the THR-β receptor.[1]
- The Fluorine Bioisostere: Replacing a hydrogen or a second iodine with fluorine reduces steric bulk slightly while maintaining electronegativity, often improving the drug's oral bioavailability and half-life.[1]
- The Nitrile Handle: The -CN group is a versatile precursor.[1] It can function as a polar contact point in the receptor (as seen in Resmetirom) or be hydrolyzed to a carboxylic acid

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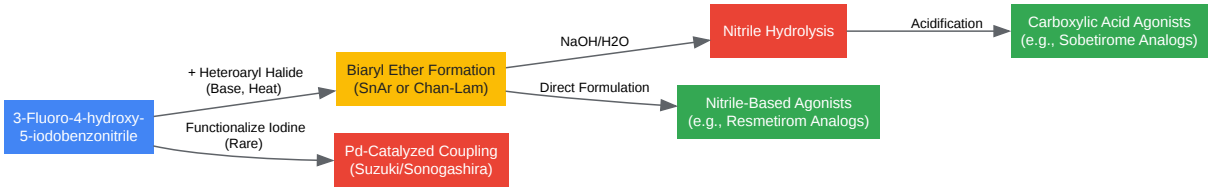
(anionic headgroup) common in older generation thyromimetics like GC-1 (Sobetirome).[1]

Pathway Visualization: Synthetic Utility



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Caption: Workflow demonstrating the divergent synthesis pathways for TR-β agonists using the title compound.

Detailed Protocols

Protocol A: Biaryl Ether Synthesis (SNAr Coupling)

Context: This is the most frequent reaction, coupling the phenol to an electron-deficient heteroaryl chloride (e.g., chloropyridazinone or chlorotriazine).[1] The high acidity of this phenol (induced by F/I/CN) allows for the use of milder bases.[1]

Reagents:

- **3-Fluoro-4-hydroxy-5-iodobenzonitrile** (1.0 equiv)[1]
- Heteroaryl Chloride (e.g., 6-chloro-4,5-dihydro-2H-pyridazin-3-one derivative) (1.1 equiv)[1]
- Potassium Carbonate (K_2CO_3) (2.5 equiv) or Cesium Carbonate (Cs_2CO_3) (1.5 equiv)[1]
- Solvent: DMF (anhydrous) or NMP.[1]

Procedure:

- Charge: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve **3-Fluoro-4-hydroxy-5-iodobenzonitrile** (10 mmol) in DMF (50 mL).

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- Deprotonation: Add K_2CO_3 (25 mmol) in one portion. The suspension will likely turn yellow/orange due to phenoxide formation.[1] Stir at Room Temperature (RT) for 15 minutes.
  - Expert Insight: Ensure the phenol is fully deprotonated before adding the electrophile to minimize side reactions.[1]
- Addition: Add the Heteroaryl Chloride (11 mmol).
- Reaction: Heat the mixture to 80°C under an inert atmosphere (N_2 or Ar). Monitor via HPLC or TLC (Ethyl Acetate/Hexane 1:1).
  - Time: Reaction is typically complete in 4–6 hours.[1]
- Workup:
  - Cool to RT.
  - Pour the reaction mixture into ice-water (200 mL) with vigorous stirring.
  - Adjust pH to ~4 using 1N HCl.[1] This neutralizes excess base and ensures the product precipitates if it is solid.[1]
  - Filter the precipitate or extract with Ethyl Acetate (3 x 50 mL).[1]
- Purification: Recrystallization from Ethanol/Water is preferred over column chromatography for scale-up.[1]

Data Validation (Expected Results):

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Parameter	Expected Value	Troubleshooting
Yield	85% - 92%	Low yield? Check moisture in DMF (SnAr is sensitive to water competing as a nucleophile).[1]
Purity (HPLC)	>98%	Impurity at RRT 0.9? Likely unreacted phenol.[1]
Appearance	White/Off-white solid	Dark color indicates iodine liberation (overheating).[1]

Protocol B: Nitrile Hydrolysis to Carboxylic Acid

Context: If the target molecule requires an anionic headgroup (common in liver-targeting thyromimetics to prevent crossing the blood-brain barrier), the nitrile is hydrolyzed.[1]

Procedure:

- Dissolution: Dissolve the biaryl ether intermediate (from Protocol A) in Ethanol (10 volumes).
- Base Hydrolysis: Add 2N NaOH (5.0 equiv).
- Reflux: Heat to reflux (approx. 80°C) for 12–18 hours.
  - Note: The steric bulk of the Iodine and Fluorine ortho to the ether linkage does not significantly hinder the hydrolysis of the para nitrile.[1]
- Isolation:
  - Evaporate Ethanol under reduced pressure.[1]
  - Dilute residue with water.[1]
  - Acidify carefully with 2N HCl to pH 3.[1] The carboxylic acid product will precipitate.[1]

Mechanistic Visualization: SNAr Coupling

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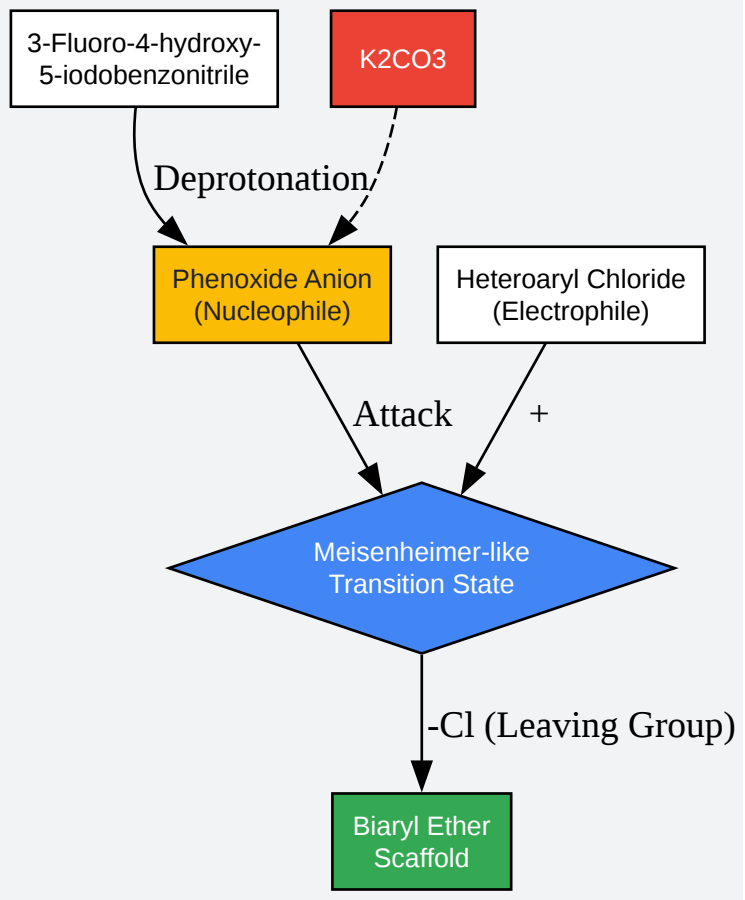
The following diagram illustrates the critical transition state where the phenoxide attacks the heteroaryl partner.



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Caption: Mechanism of the Nucleophilic Aromatic Substitution (SnAr) establishing the ether linkage.

References & Authority

- PubChem.3-Fluoro-5-iodobenzonitrile Compound Summary. National Library of Medicine.[1] Available at: [Link] (Accessed Oct 2025).[1] Note: Provides physical property data and CAS verification.

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Treatment of Dyslipidemia."[1] Journal of Medicinal Chemistry. Available at: [Link].[1] Note: Foundational text for the synthesis of Resmetirom-class compounds, illustrating the biaryl ether coupling logic.

- Place, D., et al. (2020). "Process for preparing intermediates of Thyroid Hormone Receptor Agonists."[1] World Intellectual Property Organization (WIPO) Patent WO2020214853.[1] Available at: [Link].[1] Note: Describes the industrial scale-up of similar fluorinated/iodinated intermediates.

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Sources

- 1. chemscene.com [chemscene.com]
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